

A Comprehensive Technical Guide to 1-Naphthoyl Chloride: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: 1-Naphthoyl chloride

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Naphthoyl chloride ($C_{11}H_7ClO$) is a highly reactive aromatic acyl chloride derived from naphthalene.[1][2][3] This technical guide provides an in-depth overview of its chemical structure, properties, synthesis, and key applications, with a particular focus on its role in organic synthesis and drug development. Detailed experimental protocols, quantitative data, and visualized reaction pathways are presented to serve as a comprehensive resource for researchers in the field.

Chemical Structure and Properties

1-Naphthoyl chloride consists of a naphthalene ring substituted at the 1-position with a carbonyl chloride functional group.[2][3] This acyl chloride group is responsible for its high reactivity, making it a potent electrophile in nucleophilic acyl substitution reactions.[1][4]

Identifiers and General Properties

Property	Value	Reference
IUPAC Name	naphthalene-1-carbonyl chloride	[2][3][5]
CAS Number	879-18-5	[2]
Molecular Formula	C ₁₁ H ₇ ClO	[2][6]
Molecular Weight	190.63 g/mol	[2][7]
Appearance	White to pale yellow crystalline solid or liquid	[1][2]
SMILES	ClC(=O)c1cccc2ccccc12	
InChI Key	NSNPSJGHTQIXDO-UHFFFAOYSA-N	[2]

Physical and Chemical Properties

Property	Value	Reference
Melting Point	16-19 °C (lit.)	[8]
Boiling Point	190 °C / 35 mmHg (lit.)	[8]
Density	1.265 g/mL at 25 °C (lit.)	[8]
Refractive Index	n _{20/D} 1.652 (lit.)	[8]
Solubility	Soluble in organic solvents like dichloromethane and ether; reacts with water.	[1]
Stability	Stable under recommended storage conditions. Incompatible with water, moisture, strong oxidizing agents, and bases.	

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1-Naphthoyl chloride**.

Mass Spectrometry

The mass spectrum of **1-Naphthoyl chloride** shows a molecular ion peak corresponding to its molecular weight. Characteristic fragments include the naphthoyl cation (m/z 155) and the naphthyl cation (m/z 127).^{[4][9]}

m/z	Proposed Fragment
190	$[M]^+$ (Molecular Ion)
155	$[C_{10}H_7CO]^+$ (Naphthoyl cation)
127	$[C_{10}H_7]^+$ (Naphthyl cation)

Infrared (IR) Spectroscopy

The IR spectrum is characterized by a strong absorption band for the carbonyl (C=O) stretching vibration, which is typical for acyl chlorides.

Wavenumber (cm^{-1})	Assignment
~1750-1790	C=O stretch (Acyl chloride)
~1500-1600	C=C aromatic ring stretch
~1200-1300	C-C stretch
~770-810	C-H bend (Aromatic)
~650-700	C-Cl stretch

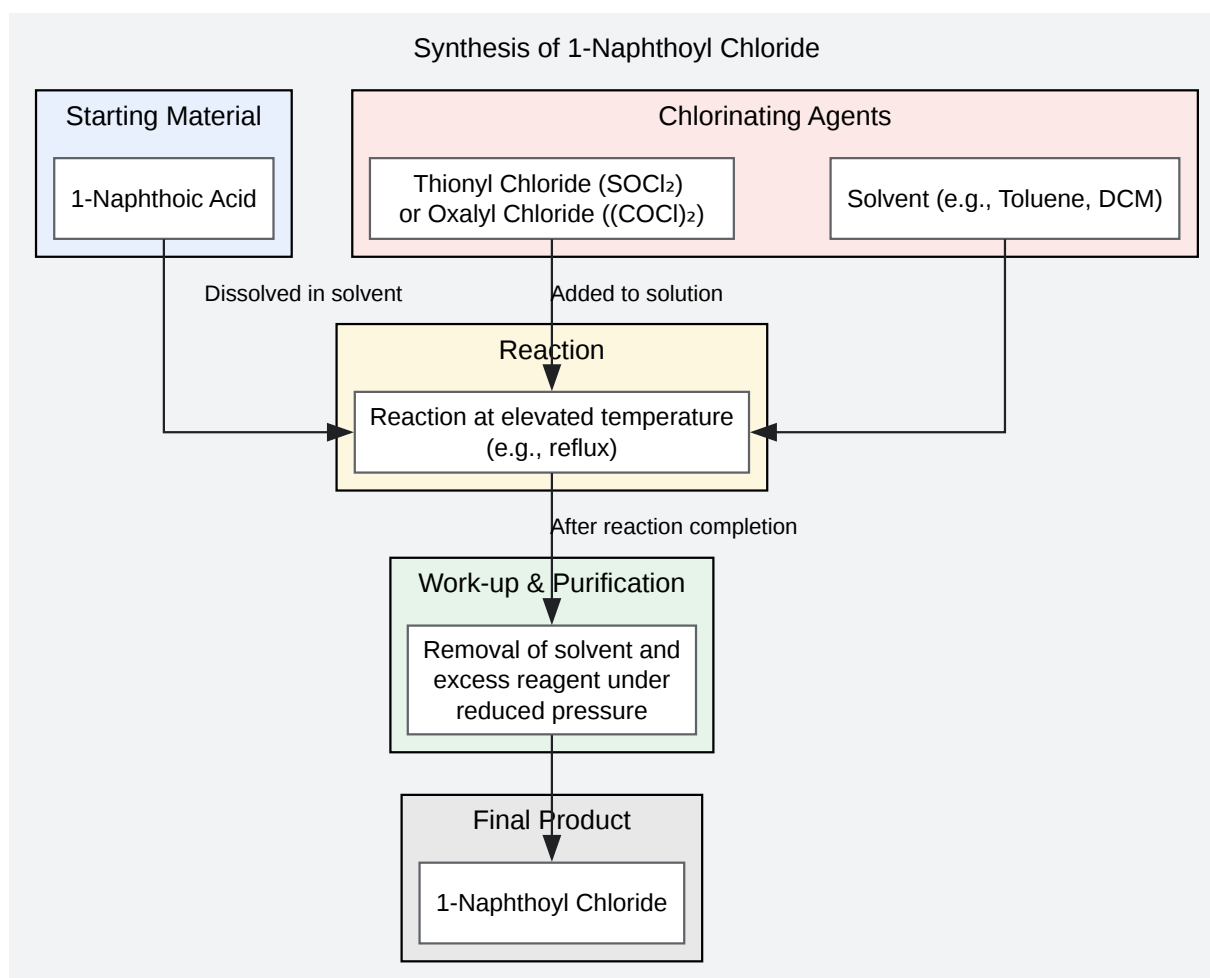
Nuclear Magnetic Resonance (NMR) Spectroscopy

While detailed assignments can vary based on the solvent and instrument, the 1H and ^{13}C NMR spectra are consistent with the aromatic structure. The proton NMR will show complex multiplets in the aromatic region (typically δ 7.5-8.5 ppm). The carbon NMR will show signals for the carbonyl carbon (around δ 168-170 ppm) and multiple signals for the aromatic carbons.

Synthesis of 1-Naphthoyl Chloride

The most common and direct method for synthesizing **1-Naphthoyl chloride** is through the chlorination of 1-naphthoic acid.[4] Thionyl chloride (SOCl_2) and oxalyl chloride ($(\text{COCl})_2$) are the most frequently used chlorinating agents.[4]

Synthesis Workflow



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Caption: General workflow for the synthesis of **1-Naphthoyl chloride**.

Experimental Protocol: Synthesis using Thionyl Chloride

Objective: To synthesize **1-Naphthoyl chloride** from 1-naphthoic acid using thionyl chloride.

Materials:

- 1-Naphthoic acid
- Thionyl chloride (SOCl_2)
- Anhydrous toluene
- Standard reflux apparatus with a condenser and drying tube
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve 1-naphthoic acid (1.0 eq) in anhydrous toluene.
- Carefully add thionyl chloride (1.2-1.5 eq) to the solution at room temperature.
- Heat the reaction mixture to reflux and maintain for 2-3 hours, monitoring the evolution of HCl and SO_2 gas (ensure proper ventilation in a fume hood).
- After the reaction is complete (as indicated by the cessation of gas evolution), allow the mixture to cool to room temperature.
- Remove the excess toluene and unreacted thionyl chloride under reduced pressure using a rotary evaporator.
- The resulting residue is **1-Naphthoyl chloride**, which can be purified further by vacuum distillation if required.^[4]

Experimental Protocol: Synthesis using Oxalyl Chloride

Objective: To synthesize **1-Naphthoyl chloride** from 1-naphthoic acid using oxalyl chloride, a milder alternative.

Materials:

- 1-Naphthoic acid
- Oxalyl chloride ((COCl)₂)
- Anhydrous dichloromethane (DCM)
- A catalytic amount of N,N-dimethylformamide (DMF)
- Standard reaction flask with a magnetic stirrer and dropping funnel

Procedure:

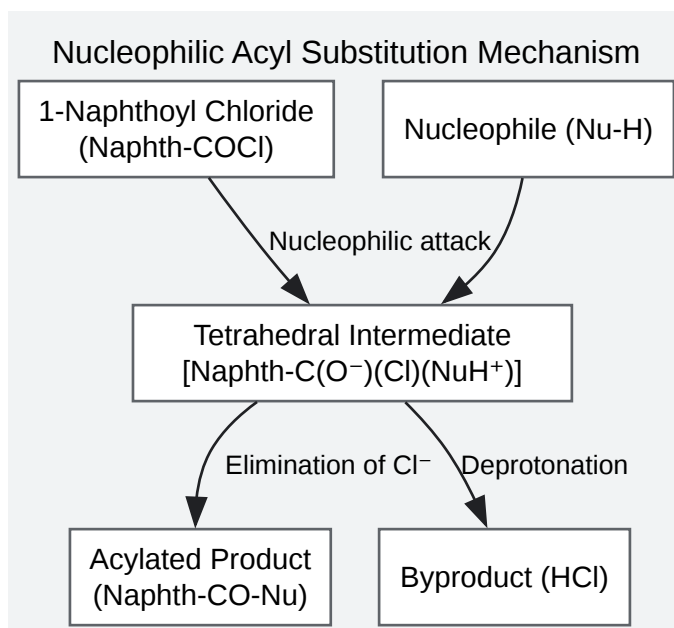
- Suspend or dissolve 1-naphthoic acid (1.0 eq) in anhydrous DCM in a flask under an inert atmosphere (e.g., nitrogen or argon).
- Add a catalytic amount of DMF (1-2 drops).
- Cool the mixture in an ice bath to 0 °C.
- Slowly add oxalyl chloride (1.1-1.3 eq) dropwise to the cooled mixture.
- After the addition is complete, allow the reaction to warm to room temperature and stir for 1-2 hours.
- The solvent and excess oxalyl chloride are removed under reduced pressure to yield **1-Naphthoyl chloride**.

Chemical Reactivity and Mechanisms

1-Naphthoyl chloride is a versatile reagent in organic synthesis, primarily participating in nucleophilic acyl substitution reactions. The electrophilic carbonyl carbon is readily attacked by various nucleophiles.

General Nucleophilic Acyl Substitution

The reaction proceeds via a tetrahedral intermediate, followed by the elimination of the chloride leaving group.



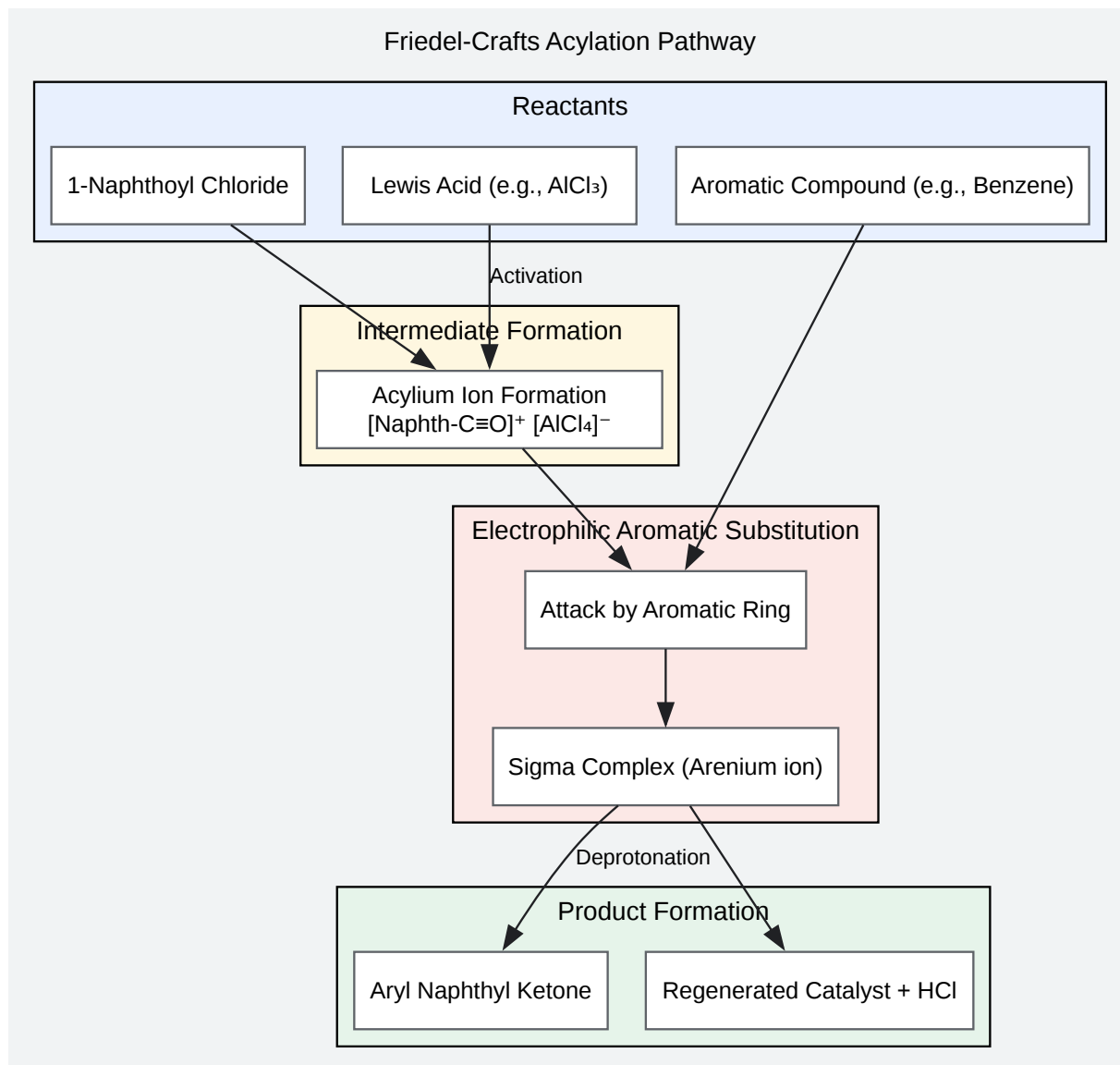
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Caption: Mechanism of nucleophilic acyl substitution on **1-Naphthoyl chloride**.

Friedel-Crafts Acylation

A key application of **1-Naphthoyl chloride** is in Friedel-Crafts acylation, where it reacts with an aromatic ring in the presence of a Lewis acid catalyst (e.g., AlCl_3) to form a naphthyl ketone.

This reaction is a powerful tool for C-C bond formation.



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Caption: Logical workflow of the Friedel-Crafts acylation reaction.

Applications in Drug Development and Research

1-Naphthoyl chloride is a crucial building block in the synthesis of a wide range of pharmaceutical compounds and research chemicals.

Synthesis of Synthetic Cannabinoids

1-Naphthoyl chloride is a well-known precursor in the synthesis of many synthetic cannabinoids, such as the JWH series of compounds (e.g., JWH-018).^[10] These compounds are valuable tools in pharmacological research for studying the cannabinoid receptors (CB₁ and CB₂).^[10] The synthesis typically involves the Friedel-Crafts acylation of an indole nucleus, followed by N-alkylation.

Preparation of Pharmaceutical Intermediates

The naphthoyl moiety is a structural feature in various biologically active molecules. **1-Naphthoyl chloride** serves as a key intermediate for introducing this group into potential drug candidates, including anti-inflammatory agents and anti-tumor compounds.

Derivatization Reagent

Due to its reactivity, it is used as a derivatization reagent in analytical chemistry. For example, it can be used as a fluorescent labeling reagent for the determination of certain toxins by HPLC, enhancing their detection sensitivity.

Safety and Handling

1-Naphthoyl chloride is a corrosive substance that reacts with moisture. It should be handled with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. All manipulations should be performed in a well-ventilated fume hood. It is incompatible with water, strong bases, alcohols, and amines.

Conclusion

1-Naphthoyl chloride is a fundamental reagent in organic chemistry with significant utility in research and development, particularly within the pharmaceutical industry. Its high reactivity, governed by the acyl chloride functional group, allows for the efficient introduction of the naphthoyl moiety into a diverse range of molecules. A thorough understanding of its properties, synthesis, and reaction mechanisms is essential for its effective and safe use in the laboratory.

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